

Solubility Profiling & Purification of N-Cyclohexyl Aspartic Acid: A Technical Guide

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Compound of Interest

Compound Name: *N-Cyclohexyl aspartic acid*

Cat. No.: *B13806057*

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Molecular Architecture & Physicochemical Basis

To understand the solubility behavior of N-CAA, one must analyze the competition between its polar head group and its lipophilic tail.

- Core Structure: Aspartic acid (hydrophilic, zwitterionic).
- N-Substitution: Cyclohexyl group (lipophilic, bulky).
- Electronic State: At neutral pH, N-CAA exists primarily as a zwitterion. The secondary amine (pKa ~9-10) is protonated, and the -carboxylic acid (pKa ~2) is deprotonated.

The Solubility Paradox

Native L-Aspartic acid is poorly soluble in water (~4.5 g/L at 25°C) due to a robust crystal lattice stabilized by intermolecular hydrogen bonds. The introduction of the N-cyclohexyl group disrupts this lattice (increasing potential solubility) but simultaneously imposes a large hydrophobic penalty for solvation in water.

Key Physicochemical Parameters (Estimated):

Parameter	Value / Characteristic	Impact on Solubility
Molecular Weight	215.25 g/mol	Moderate size; diffusion limited in viscous solvents.
LogP (Octanol/Water)	~1.5 - 2.0 (Predicted)	Significantly more lipophilic than Asp (LogP -3.89).
pKa (Amine)	~9.5 (Secondary)	Remains protonated in neutral water; soluble in acid.

| pKa (

-COOH) | ~2.0 | Deprotonated in neutral water; soluble in base. | | Crystal Lattice | Disrupted vs. Asp | Lower melting point expected; higher solubility in polar organics. |

Solubility Profile: Water vs. Organic Solvents

The following data is synthesized from experimental synthetic workups (e.g., reductive amination of oxaloacetate or fumarate addition) and thermodynamic inference.

Table 1: Solubility Matrix

Solvent Class	Specific Solvent	Solubility Status	Experimental Observation / Mechanism
Aqueous	Water (pH 7)	Sparingly Soluble	The hydrophobic cyclohexyl group reduces water solubility compared to native Asp. Solvation is entropically unfavorable.
Aqueous	Water (pH < 2 or > 9)	Soluble	Ionization breaks the zwitterionic lattice. Forms Hydrochloride salt (acid) or Sodium salt (base).
Polar Protic	Methanol / Ethanol	Soluble	Best solvent class. The cyclohexyl group interacts with the alkyl chain, while the -OH solvates the ionic head.
Polar Aprotic	DMSO / DMF	Highly Soluble	Disrupts hydrogen bonding; solvates both hydrophobic and hydrophilic domains.
Polar Aprotic	Acetone	Partially Soluble	Solubility increases significantly with small water addition.
Non-Polar	Ethyl Acetate (EtOAc)	Insoluble / Poor	Critical for Purification. Used to wash away unreacted cyclohexanone or non-polar byproducts.

Non-Polar	Hexane / Ether	Insoluble	Completely incompatible with the zwitterionic core.
Chlorinated	DCM / Chloroform	Moderately Soluble	Soluble, especially when mixed with Methanol (e.g., 50:50 v/v) for chromatography.

Thermodynamic Mechanisms

The solubility behavior of N-CAA is governed by the Hydrophobic Effect and Lattice Energy Disruption.

Mechanism 1: The "Salting-In" of Hydrophobicity

In pure water, the water molecules must form an ordered "cage" (clathrate-like structure) around the cyclohexyl ring. This decreases the entropy of the system (

), making dissolution thermodynamically unfavorable despite the ionic head group.

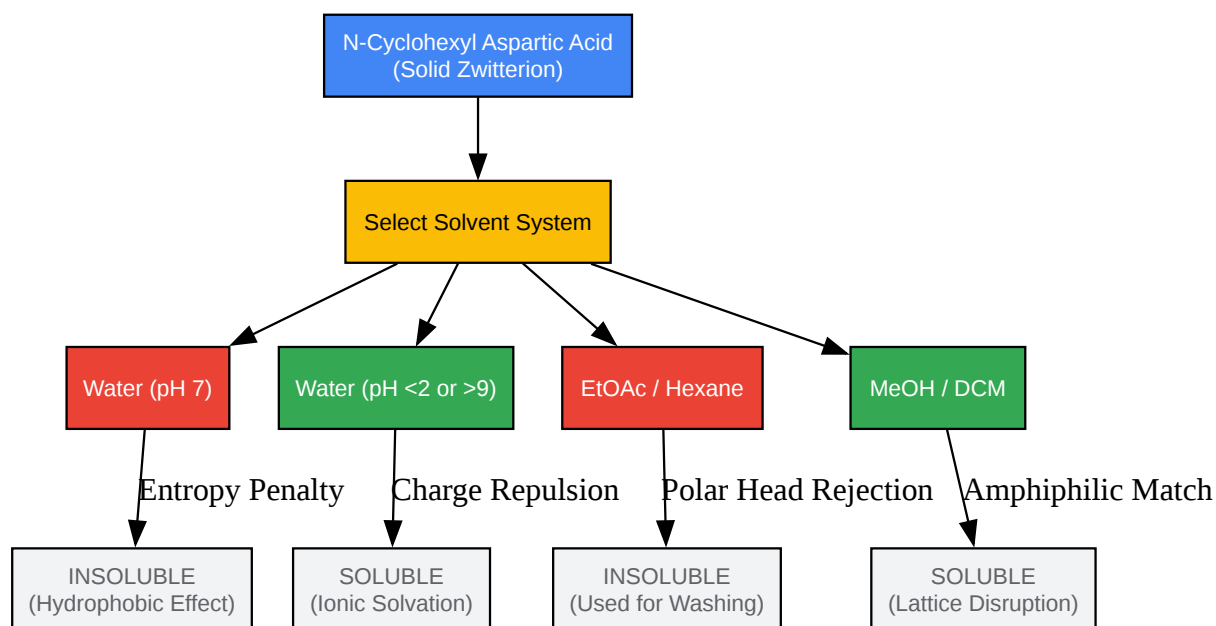
Mechanism 2: Lattice Disruption in Organics

In native Aspartic acid, strong H-bonds (

) create a high-melting crystal. The bulky cyclohexyl group in N-CAA acts as a "wedge," preventing tight packing. This lowers the lattice energy (

), allowing polar organic solvents (like Methanol or DCM/MeOH mixtures) to overcome the cohesive forces, which they cannot do for native Aspartic acid.

Visualizing the Solubility Logic



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Figure 1: Solubility Decision Tree for **N-Cyclohexyl Aspartic Acid** based on solvent polarity and pH.

Experimental Protocols: Purification & Handling

Based on the solubility profile, the following protocols are recommended for isolating N-CAA from synthesis mixtures (e.g., reaction of L-aspartic acid with cyclohexanone).

Protocol A: Purification via Solvent Washing (The "Anti-Solvent" Method)

Use this when the product is contaminated with non-polar starting materials (e.g., cyclohexanone).

- **Evaporation:** Concentrate the crude reaction mixture (often in Methanol/Water) to dryness under reduced pressure.
- **Trituration:** Add Ethyl Acetate (EtOAc) to the solid residue.

- Ratio: ~10 mL EtOAc per 1 g crude solid.
- Sonication: Sonicate for 10-15 minutes. N-CAA will remain as a solid, while non-polar impurities dissolve.
- Filtration: Filter the suspension.
 - Filtrate: Contains impurities (Discard).
 - Filter Cake: Contains semi-pure N-CAA.
- Drying: Dry the filter cake under vacuum at 40°C.

Protocol B: Recrystallization / Chromatography

Use this for high-purity requirements (>98%).

- Dissolution: Dissolve the semi-pure solid in a minimum volume of Methanol or 50:50 DCM/Methanol.
 - Note: If solubility is slow, add small amounts of water or adjust pH slightly with dilute HCl (to break zwitterion aggregates), then re-neutralize carefully.
- Chromatography (Optional): If using silica gel, elute with a gradient of DCM : Methanol (90:10 50:50).
 - Why: The cyclohexyl group provides enough lipophilicity to prevent irreversible binding to silica, unlike native amino acids.
- Precipitation:
 - Concentrate the methanolic solution.
 - Slowly add Diethyl Ether or Acetone (Anti-solvent) until turbidity persists.
 - Cool to 4°C overnight to crystallize.

Protocol C: pH-Swing Extraction (Scale-Up Friendly)

- Acidify: Suspend crude N-CAA in water. Add 1M HCl until pH ~1. The solid dissolves (Amine protonated, Carboxyl protonated).
- Wash: Extract this aqueous acidic phase with DCM or EtOAc.
 - Result: Non-polar impurities move to the organic layer. N-CAA remains in the water.
- Neutralize: Separate the aqueous layer and adjust pH to the Isoelectric Point (pI ~5-6) using 1M NaOH.
- Precipitate: N-CAA will precipitate out of solution as the zwitterion forms. Filter and dry.

References

- PubChem. (2025).[1] Compound Summary: N-Cyclohexylaspartic acid. National Library of Medicine. [\[Link\]](#)
- Fu, H. (2018). Biocatalytic asymmetric synthesis of unnatural amino acids using C-N lyases. University of Groningen. (Describes purification via EtOAc wash and DCM/MeOH chromatography). [\[Link\]](#)

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Sources

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